

Technical Support Center: Optimizing Reaction Conditions for Diazaspiro Compounds

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1-Oxa-3,9-diazaspiro[5.5]undecan-2-one hydrochloride
CAS No.:	1598381-36-2
Cat. No.:	B2798145

[Get Quote](#)

Introduction

Welcome to the Technical Support Center for Diazaspiro Compound Synthesis. As a Senior Application Scientist, I've designed this guide to move beyond simple protocols and address the nuanced challenges researchers, scientists, and drug development professionals face at the bench. Diazaspirocycles are privileged scaffolds in medicinal chemistry due to their rigid, three-dimensional structures which can lead to improved physicochemical properties.^{[1][2]} However, their synthesis is often fraught with challenges related to yield, stereocontrol, and purity.

This document is structured as a dynamic troubleshooting guide. Instead of a linear protocol, we will explore common experimental failures in a question-and-answer format, dissecting the underlying chemical principles and providing logical, field-tested solutions. Our goal is to empower you not just to follow a recipe, but to rationally design and optimize your reaction conditions for success.

Troubleshooting Guide: Common Experimental Issues

This section addresses the most frequent obstacles encountered during the synthesis of diazaspiro compounds. We will diagnose the problem, explore the causative factors, and outline systematic approaches for optimization.

Issue 1: Low or No Product Yield

Question: My reaction is yielding very little or none of my desired diazaspiro compound. What are the most common causes, and how can I systematically troubleshoot this?

Low yield is a multifaceted problem that can stem from issues with reagents, reaction setup, or the conditions themselves. A methodical approach is crucial to pinpoint the root cause without wasting valuable materials.^[3]

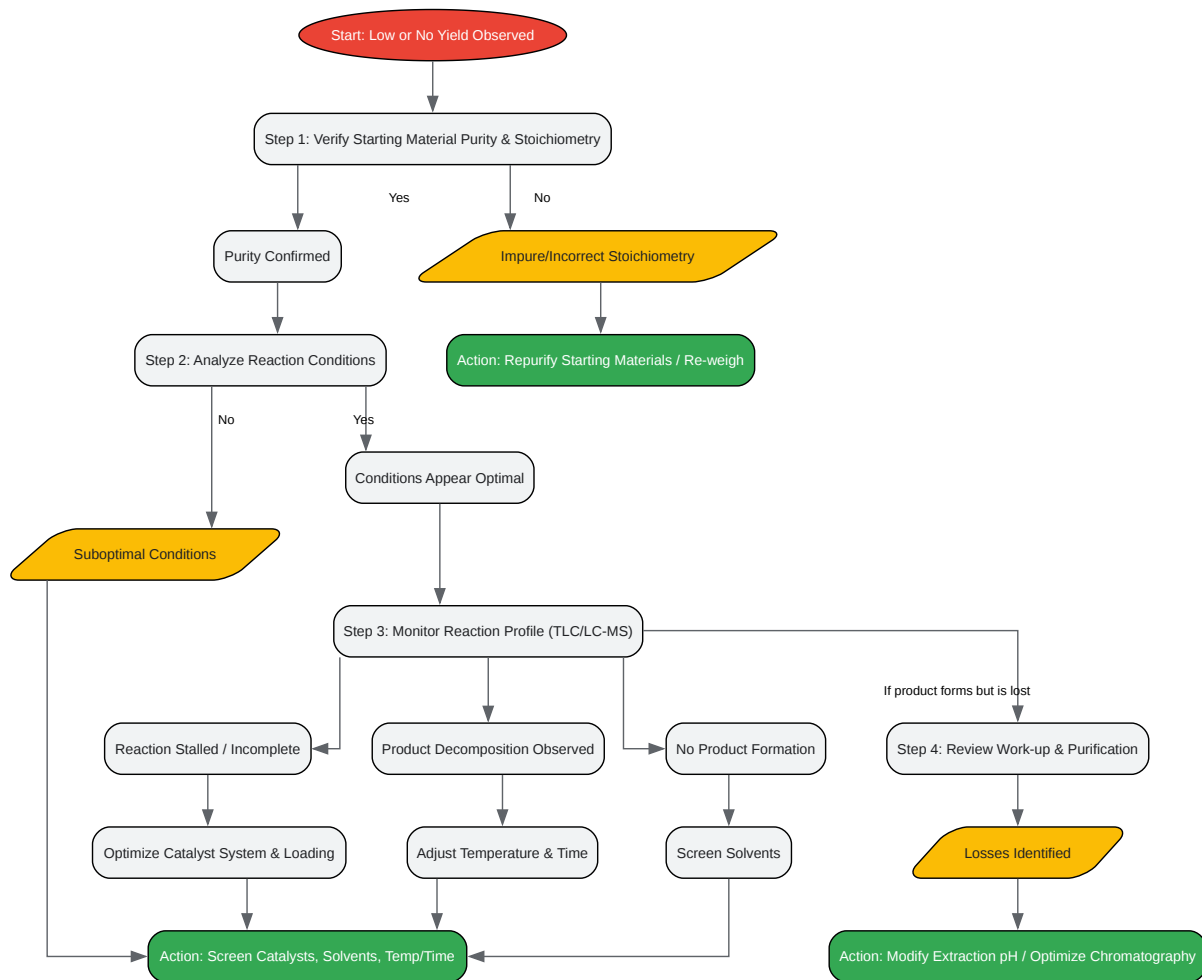
Causality and Troubleshooting Steps:

- **Starting Material Integrity:** The quality of your starting materials is paramount. Impurities can act as catalyst poisons or participate in side reactions.^[4]
 - **Action:** Verify the purity of all reactants via NMR, LC-MS, or other appropriate analytical techniques. If necessary, repurify starting materials through recrystallization or column chromatography.^[4] When transferring reagents, ensure you rinse flasks and syringes to avoid inaccurate stoichiometry.^[3]
- **Catalyst Activity and Stoichiometry:** Many diazaspiro syntheses are catalyst-dependent. The choice of catalyst, its activity, and loading are critical.
 - **Action:** If using a catalyst, screen alternatives. For example, in cycloaddition reactions, various Lewis acids or organocatalysts can have a profound impact.^{[5][6]} Consider that some reactions require a specific catalyst stoichiometry to drive the reaction to completion.^[4] For multi-component reactions, a catalyst is often essential to select the desired reaction pathway and avoid byproducts.^[7]
- **Reaction Kinetics (Time and Temperature):** Reactions may be too slow, or the product might be decomposing under the chosen conditions.

- Action: Monitor the reaction over time using TLC or LC-MS to create a reaction profile.^[4] If the reaction stalls, consider increasing the temperature or adding more reagent.^[3] Conversely, if you observe product decomposition over time, the reaction may need to be run at a lower temperature or for a shorter duration.^{[3][4]}
- Solvent Effects: The solvent not only dissolves reactants but also influences transition states, which can dramatically affect reaction rates.
 - Action: Screen a range of solvents with varying polarities. Acetonitrile, for example, has been shown to be a highly effective solvent in some oxidative coupling reactions for forming spirocyclic structures, improving both conversion and selectivity.^[8]
- Work-up and Purification Losses: Significant amounts of product can be lost during extraction and purification.
 - Action: Ensure all vessels are thoroughly rinsed during transfers.^[3] If your compound is acid- or base-sensitive, use milder pH conditions during work-up.^[4] For chromatography, ensure your compound is not streaking or irreversibly adsorbing to the stationary phase; for amines, adding a small amount of triethylamine or ammonium hydroxide to the eluent can improve recovery.^[9]

Workflow: Diagnosing Low Reaction Yield

The following decision tree provides a logical workflow for troubleshooting poor yields.



[Click to download full resolution via product page](#)

Caption: A systematic workflow for troubleshooting low reaction yields.

Issue 2: Poor Diastereoselectivity

Question: My reaction produces a mixture of diastereomers with a low diastereomeric ratio (d.r.). How can I improve the stereochemical outcome of my diazaspirocyclization?

Achieving high diastereoselectivity is often the primary challenge in spirocycle synthesis.^[4] The relative orientation of substituents is dictated by the energy of the transition state, which is highly sensitive to reaction parameters.

Key Factors Influencing Diastereoselectivity:

- **Temperature:** Lowering the reaction temperature is a classic strategy to enhance selectivity.^[5] It allows the reaction to proceed through the lowest energy transition state (kinetic control), which often favors the formation of a single diastereomer. Higher temperatures can provide enough energy to overcome the activation barrier for multiple transition states, leading to a mixture of products (thermodynamic control).^[5]
- **Catalyst and Ligand System:** For catalyzed reactions, the catalyst is the most powerful tool for controlling stereochemistry.
 - **Chiral Catalysts:** In asymmetric synthesis, chiral catalysts like phosphoric acids or metal complexes with chiral ligands create a chiral environment that favors one approach of the reactants over another.^{[5][10]} For example, Rhodium(II) catalysts with specific chiral ligands have been shown to be highly effective in the enantioselective and diastereoselective synthesis of azaspiro[n.2]alkanes.^[10]
 - **Achiral Catalysts/Additives:** Even in non-asymmetric reactions, additives can influence selectivity. Benzoic acid, for instance, has been shown to promote cycloaddition and affect the diastereoselectivity of the reaction.^[5]
- **Solvent Polarity:** The solvent can stabilize or destabilize the transition state, thereby influencing which diastereomer is formed preferentially.^{[4][5]}
 - **Action:** A solvent screen is highly recommended. Test a range of solvents from nonpolar (e.g., Toluene, Dichloromethane) to polar aprotic (e.g., Acetonitrile, THF) and polar protic (e.g., Ethanol, Methanol) to find the optimal medium for your specific transformation.

- **Steric Hindrance:** The steric bulk of substituents on the reacting partners can direct the stereochemical outcome. Bulky groups will favor an approach that minimizes steric clash in the transition state.^[5] While modifying the substrate isn't always feasible, it's a key consideration during synthetic route design.

Data Table: Parameter Effects on Diastereoselectivity in a [3+2] Cycloaddition

Parameter	Condition A	Outcome A (d.r.)	Condition B	Outcome B (d.r.)	Rationale
Temperature	80 °C (Reflux)	60:40	-20 °C	>95:5	Lower temperatures favor the kinetically controlled product.[5]
Catalyst	None (Thermal)	70:30	Cu(OAc) ₂ / Chiral Ligand	>99:1	The chiral ligand creates a highly organized transition state, directing the cycloaddition. [5]
Solvent	Toluene	85:15	Acetonitrile	50:50	Solvent polarity can differentially stabilize the transition states leading to different diastereomers.[4]
Additive	None	80:20	Benzoic Acid (10 mol%)	90:10	Acid additives can coordinate to reactants, influencing geometry and selectivity.[5]

Focus on Key Synthetic Strategies & Methodologies

The synthesis of diazaspino compounds can be achieved through various powerful transformations. Understanding the nuances of the specific reaction you are employing is critical for effective troubleshooting.

[3+2] Cycloaddition Reactions

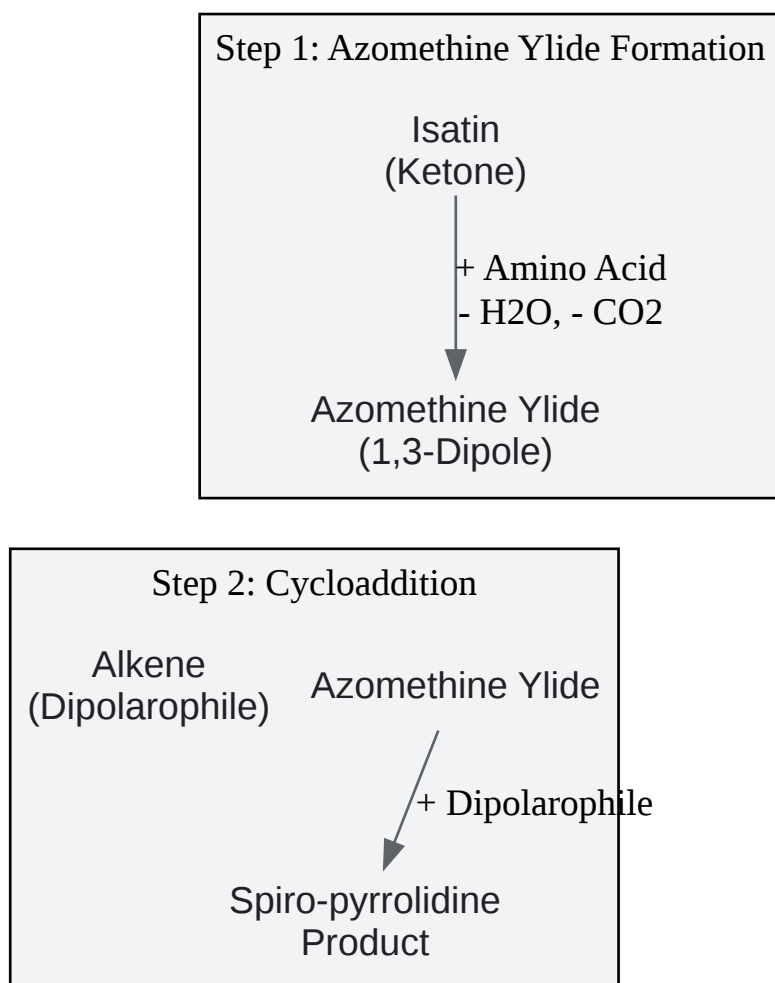
This is one of the most common methods for constructing the five-membered rings found in many diazaspino compounds.^{[1][2][11]} The reaction typically involves an in situ generated 1,3-dipole (like an azomethine ylide) and a dipolarophile.^[12]

Question: I'm attempting a three-component [3+2] cycloaddition to form a spirooxindole-pyrrolidine, but the reaction is messy. How can I optimize it?

Common Pitfalls & Solutions:

- **Inefficient Ylide Generation:** The formation of the azomethine ylide from an amino acid and an aldehyde/ketone is the crucial first step.
 - **Optimization:** This step is often thermal. Ensure the reaction is heated sufficiently (reflux in solvents like methanol or acetonitrile is common) to promote decarboxylation and ylide formation.^[11]
- **Poor Regioselectivity:** With unsymmetrical dipolarophiles, the 1,3-dipole can add in two different orientations.
 - **Optimization:** The regioselectivity is governed by electronics and sterics. Sometimes, changing the solvent or adding a Lewis acid catalyst can favor one regioisomer over the other.^[11]
- **Competing Pathways:** The generated ylide can potentially dimerize or react in other undesired ways if the dipolarophile is not sufficiently reactive.
 - **Optimization:** Ensure the dipolarophile is added in an appropriate stoichiometric amount (often a slight excess). The choice of dipolarophile is also key; electron-deficient alkenes are generally more reactive.

General Mechanism: [3+2] Cycloaddition for Spirooxindoles



[Click to download full resolution via product page](#)

Caption: General mechanism of a [3+2] cycloaddition to form a spiro-pyrrolidine.

Experimental Protocol: Diastereoselective Synthesis of a Spiropyrrolidinyloxindole

This protocol is adapted from methodologies involving the [3+2] cycloaddition of azomethine ylides.^[11]

- Setup: To a round-bottom flask, add the isatin derivative (1.0 mmol, 1.0 equiv), the amino acid (e.g., sarcosine, 1.5 mmol, 1.5 equiv.), and the activated alkene dipolarophile (1.2 mmol, 1.2 equiv.).

- Solvent: Add anhydrous acetonitrile (20 mL).
- Reaction: Place the flask in a pre-heated oil bath and reflux with vigorous stirring.
- Monitoring: Monitor the reaction progress by TLC. The disappearance of the isatin starting material is a good indicator. Reactions are typically complete within 8-24 hours.[\[11\]](#)
- Work-up: After cooling the reaction mixture to room temperature, a precipitate of the product may form. If so, filter the solid, wash with cold methanol, and dry under vacuum.
- Purification: If no precipitate forms or if the filtered solid is impure, concentrate the reaction mixture in vacuo and purify the residue by flash column chromatography on silica gel to yield the desired diastereomer.

Aza-Michael (Conjugate Addition) Reactions

The aza-Michael addition is a powerful C-N bond-forming reaction where a nitrogen nucleophile adds to an α,β -unsaturated carbonyl compound.[\[13\]](#) In the context of diazaspirocycles, this is often an intramolecular reaction or a cascade reaction sequence.[\[13\]](#)
[\[14\]](#)

Question: My intramolecular aza-Michael reaction to form a spiropiperidinone is slow and gives a poor yield. What parameters should I investigate?

Optimization Strategy:

- Base/Catalyst: This reaction is almost always base-catalyzed. The choice and amount of base are critical.
 - Screening: Test a variety of bases, from milder organic bases (e.g., DBU, Et_3N) to stronger inorganic bases (e.g., NaOH, Cs_2CO_3).[\[14\]](#)[\[15\]](#) Catalytic amounts of a strong base like NaOH (0.2 eq) have been shown to be highly effective.[\[14\]](#)
- Temperature: Temperature can significantly influence the regioselectivity and reaction rate.
[\[14\]](#)
 - Screening: While many aza-Michael additions proceed at room temperature, cooling the reaction (e.g., to $-20\text{ }^\circ\text{C}$) can sometimes dramatically improve selectivity by preventing

side reactions.[14]

- Solvent Mixture: A mixture of solvents can be beneficial. For instance, a mixture of CH_2Cl_2 and CH_3OH (5:1) has been identified as optimal for certain intramolecular Michael additions leading to dispirocycles.[14]

Pictet-Spengler Reaction

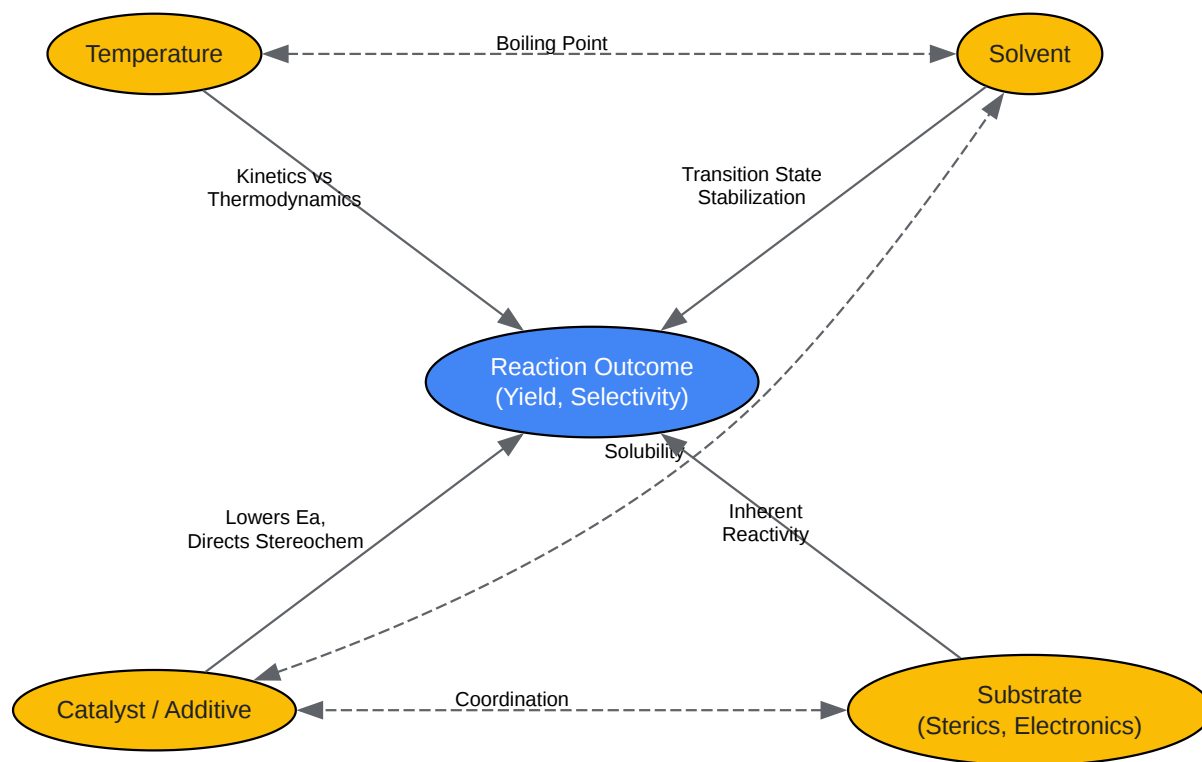
A classic reaction for the synthesis of tetrahydro- β -carboline and tetrahydroisoquinolines, the Pictet-Spengler reaction involves the cyclization of a β -arylethylamine with an aldehyde or ketone.[16][17] Its application to form spirocyclic systems, particularly those with aza-quaternary centers, is an area of active development.[18]

Question: I am trying to synthesize an aza-quaternary spirocycle using a Pictet-Spengler reaction with a ketone, but the reaction is failing. Why are ketones challenging substrates?

Challenges & Modern Solutions:

- Reactivity: Ketones are inherently less electrophilic than aldehydes, making the initial iminium ion formation and subsequent cyclization more difficult. Traditional Brønsted or Lewis acid conditions are often insufficient.
- Modern Activation: A successful modern approach involves the use of ketonitrone as substrates. These can be activated by commercially available acyl chlorides, enabling the synthesis of a variety of aza-quaternary products in high yields (54-97%).[18] This method is mild, fast, and tolerant of diverse substrates, including electron-deficient indole cores.[18]
- Asymmetric Variants: For enantioselective versions, a combination of an acyl bromide with a chiral thiourea promoter has been established, providing good levels of enantioselectivity.[18][19]

Conceptual Diagram: Interplay of Reaction Parameters



[Click to download full resolution via product page](#)

Caption: Key parameters influencing the outcome of diazaspiro compound synthesis.

Frequently Asked Questions (FAQs)

Q1: How do I choose the right synthetic strategy for my target diazaspiro compound? The optimal strategy depends on the desired ring sizes and functionality. [3+2] cycloadditions are excellent for 5-membered nitrogen heterocycles.[2] Ring-closing metathesis is versatile for a range of unsaturated rings, while Pictet-Spengler reactions are ideal for scaffolds based on tetrahydroisoquinoline or tetrahydro- β -carboline cores.[2][16]

Q2: Can I scale up my optimized reaction from milligram to gram scale? Yes, but direct scaling is not always successful. Heat transfer and mixing efficiency change with scale. A reaction that is exothermic may require active cooling on a larger scale. It is wise to perform the scaled-up reaction under slightly modified conditions, for instance, by ensuring efficient stirring and

potentially slower addition of reagents. However, some protocols are robust and can provide even better yields on a gram scale with no further optimization.[20]

Q3: My desired product is unstable during silica gel chromatography. What are my alternatives? If your compound is degrading on silica, consider using a less acidic stationary phase like alumina (basic or neutral) or a bonded phase like C18 (reverse-phase). Alternatively, purification by recrystallization or trituration, if feasible, can avoid chromatography altogether.

Q4: What are the key safety considerations when working with diazo compounds or azides in these syntheses? Both diazo compounds and organic azides can be explosive and should be handled with extreme care, especially when heated. Always use a safety shield. It is often preferable to generate these reagents in situ for immediate consumption rather than isolating them.[21][22] Intramolecular azide-alkyne cycloadditions can sometimes be performed under thermal conditions without metal catalysis, which may offer a safer profile.[21]

References

- Overcoming diastereoselectivity issues in 2-Azaspiro[4.4]nonane synthesis. (n.d.). Benchchem.
- Technical Support Center: Improving Diastereoselectivity in 6,7-Diazaspiro[4.5]decane Reactions. (n.d.). Benchchem.
- Technical Support Center: Troubleshooting Guide for Spirocyclic Compound Synthesis. (n.d.). Benchchem.
- Synthesis of 4,5-Diazaspiro[2.3]hexanes and 1,2-Diazaspiro[3.3]heptanes as Hexahydropyridazine Analogues. (n.d.). ResearchGate.
- Enantioselective and Diastereoselective Synthesis of Azaspiro[n.2]alkanes by Rhodium-Catalyzed Cyclopropanations. (2025). ACS Catalysis.
- Diastereoselective aza-Michael addition for synthesis of carbohydrate-derived spiropiperazinones. (n.d.). ResearchGate.
- Diastereoselective Synthesis of Dispiro[Imidazothiazolotriazine-Pyrrolidin-Oxindoles] and Their Isomerization Pathways in Basic Medium. (2023). Molecules.
- Straightforward Access to the Dispirocyclic Framework via Regioselective Intramolecular Michael Addition. (n.d.). MDPI.
- Troubleshooting: How to Improve Yield. (n.d.). University of Rochester, Department of Chemistry.
- Stereocontrolled Formation of a [4.4]Heterospiro Ring System with Unexpected Inversion of Configuration at the Spirocenter. (2017). Journal of Organic Chemistry. Retrieved January 2,

2026, from [\[Link\]](#)

- One-step synthesis of diazaspiro[4.5]decane scaffolds with exocyclic double bonds. (2014). Organic & Biomolecular Chemistry. Retrieved January 2, 2026, from [\[Link\]](#)
- Synthesis of Azaspirocycles and their Evaluation in Drug Discovery. (2025). ResearchGate.
- Intramolecular azide-alkyne [3 + 2] cycloaddition: versatile route to new heterocyclic structural scaffolds. (n.d.). Organic & Biomolecular Chemistry. Retrieved January 2, 2026, from [\[Link\]](#)
- Cs₂CO₃ catalyzed direct aza-Michael addition of azoles to α,β -unsaturated malonates. (n.d.). Royal Society of Chemistry. Retrieved January 2, 2026, from [\[Link\]](#)
- Synthesis of aza-quaternary centers via Pictet–Spengler reactions of ketonitrone. (n.d.). Chemical Science. Retrieved January 2, 2026, from [\[Link\]](#)
- Recent Synthetic Advances on the Use of Diazo Compounds Catalyzed by Metalloporphyrins. (n.d.). Molecules. Retrieved January 2, 2026, from [\[Link\]](#)
- A Comparative Guide to the Synthesis of Azaspirocycles. (n.d.). Benchchem.
- Cascade aza-Michael Addition-Cyclizations; Toward Renewable and Multifunctional Carboxylic Acids for Melt-Polycondensation. (n.d.). Frontiers in Chemistry. Retrieved January 2, 2026, from [\[Link\]](#)
- Catalytic Divergent [3+3]- and [3+2]-Cycloaddition by Discrimination Between Diazo Compounds. (n.d.). Angewandte Chemie International Edition. Retrieved January 2, 2026, from [\[Link\]](#)
- Optimization of reaction conditions for the synthesis of compounds 11-14. (n.d.). ResearchGate.
- Synthesis of 8-oxa-2-azaspiro[4.5]decane. (2025). ResearchGate.
- Sequencing [4+1]-Cycloaddition and Aza-Michael Addition Reactions: A Diastereoselective Cascade for the Rapid Access of Pyrido/Thiazoloimidazo[1,5-a]quinolone Scaffolds. (n.d.). ResearchGate. Retrieved January 2, 2026, from [\[Link\]](#)

- Pictet-Spengler reactions for the synthesis of pharmaceutically relevant heterocycles. (2010). Current Opinion in Drug Discovery & Development. Retrieved January 2, 2026, from [\[Link\]](#)
- Exploring Enantioselective Pictet-Spengler Reactions. (2024). Organic Reactions. Retrieved January 2, 2026, from [\[Link\]](#)
- [Discussion] Tips and Tricks to getting better synthetic yields. (2014). Reddit.
- Green Synthesis of Spiro Compounds with Potential Anticancer Activity. (2022). Molecules.
- The Pictet-Spengler Reaction Updates Its Habits. (n.d.). Molecules. Retrieved January 2, 2026, from [\[Link\]](#)
- Oxa-Pictet-Spengler reaction as key step in the synthesis of novel σ receptor ligands with 2-benzopyran structure. (2016). Bioorganic & Medicinal Chemistry. Retrieved January 2, 2026, from [\[Link\]](#)
- The [3+2] Cycloaddition Reaction. (n.d.). University lecture notes.
- Synthesis of new biologically activated azaspiro compounds. (n.d.). Blucher Proceedings. Retrieved January 2, 2026, from [\[Link\]](#)
- (Z)-8-Hydroxy-6-(2-hydroxyphenyl)-9-(4-methylbenzoyl)-2-(((E)-2-oxoindolin-3-ylidene)hydrazineylidene)-1-thia-3,6-diazaspiro[4.4]non-8-ene-4,7-dione. (2026). Molbank. Retrieved January 2, 2026, from [\[Link\]](#)
- Thermal [3+2] cycloaddition reactions as most universal way for the effective preparation of five-membered nitrogen containing heterocycles. (2023). Scientiae Radices.
- Approach to Heterospirocycles for Medicinal Chemistry. (2025). Organic Letters. Retrieved January 2, 2026, from [\[Link\]](#)
- A three-component [3 + 2]-cycloaddition/elimination cascade for the synthesis of spirooxindole-pyrrolizines. (n.d.). Organic & Biomolecular Chemistry. Retrieved January 2, 2026, from [\[Link\]](#)
- Optimization of the Reaction Conditions for the Synthesis of Dihydrobenzofuran Neolignans. (n.d.). Journal of the Brazilian Chemical Society.

- Reaction Optimization: Case Study 1. (2017). GalChimia. Retrieved January 2, 2026, from [\[Link\]](#)
- Synthesis method of 4, 7-diazaspiro [2.5] octane compound. (n.d.). Google Patents.
- Multicomponent reactions driving the discovery and optimization of agents targeting central nervous system pathologies. (2024). RSC Medicinal Chemistry. Retrieved January 2, 2026, from [\[Link\]](#)
- Catalytic Approaches to Multicomponent Reactions: A Critical Review and Perspectives on the Roles of Catalysis. (n.d.). Catalysts. Retrieved January 2, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [Troubleshooting](https://chem.rochester.edu) [chem.rochester.edu]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 6. Catalytic Divergent [3+3]- and [3+2]-Cycloaddition by Discrimination Between Diazo Compounds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Catalytic Approaches to Multicomponent Reactions: A Critical Review and Perspectives on the Roles of Catalysis [[mdpi.com](https://www.mdpi.com)]
- 8. scielo.br [scielo.br]
- 9. [reddit.com](https://www.reddit.com) [[reddit.com](https://www.reddit.com)]
- 10. Enantioselective and Diastereoselective Synthesis of Azaspiro[n.2]alkanes by Rhodium-Catalyzed Cyclopropanations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 12. A three-component [3 + 2]-cycloaddition/elimination cascade for the synthesis of spirooxindole-pyrrolizines - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 13. Frontiers | Cascade aza-Michael Addition-Cyclizations; Toward Renewable and Multifunctional Carboxylic Acids for Melt-Polycondensation [frontiersin.org]
- 14. mdpi.com [mdpi.com]
- 15. Cs₂CO₃ catalyzed direct aza-Michael addition of azoles to α,β -unsaturated malonates - PMC [pubmed.ncbi.nlm.nih.gov]
- 16. Pictet-Spengler reactions for the synthesis of pharmaceutically relevant heterocycles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. The Pictet-Spengler Reaction Updates Its Habits - PMC [pubmed.ncbi.nlm.nih.gov]
- 18. Synthesis of aza-quaternary centers via Pictet–Spengler reactions of ketonitrone - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 19. organicreactions.org [organicreactions.org]
- 20. pubs.acs.org [pubs.acs.org]
- 21. Intramolecular azide-alkyne [3 + 2] cycloaddition: versatile route to new heterocyclic structural scaffolds - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 22. Recent Synthetic Advances on the Use of Diazo Compounds Catalyzed by Metalloporphyrins - PMC [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Reaction Conditions for Diazaspiro Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2798145/docs#technical-support-center-optimizing-reaction-conditions-for-diazaspiro-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)